

Unveiling 2-Chlorothiazole-5-thiol: A Compound Shrouded in Scarcity

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Compound of Interest

Compound Name: 2-Chlorothiazole-5-thiol

Cat. No.: B15202557

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For researchers, scientists, and drug development professionals, the quest for novel molecular entities is a constant endeavor. This guide focuses on **2-Chlorothiazole-5-thiol**, a molecule of interest within the broader family of thiazole derivatives. While the fundamental chemical identifiers for this compound have been established, a comprehensive technical profile remains elusive in publicly accessible scientific literature.

This document provides the confirmed Chemical Abstracts Service (CAS) number and molecular formula for **2-Chlorothiazole-5-thiol**. However, extensive searches for detailed quantitative data, experimental protocols, and associated biological pathways have yielded limited specific information for this particular compound. The available information points to a molecule that is not yet extensively characterized or is documented under different nomenclature.

Core Chemical Identifiers

A crucial first step in the characterization of any chemical compound is the establishment of its unique identifiers. For **2-Chlorothiazole-5-thiol**, the following have been determined:

Identifier	Value
CAS Number	2228311-54-2
Molecular Formula	C3H2CINS2

The Landscape of Thiazole Derivatives

Thiazole-containing compounds are a well-established class of heterocyclic molecules with a wide range of applications in medicinal chemistry and materials science. The thiazole ring is a key structural motif in numerous pharmaceuticals, including antimicrobial, anti-inflammatory, and anticancer agents.

While specific data for **2-Chlorothiazole-5-thiol** is sparse, the broader family of thiazole derivatives is the subject of extensive research. For instance, the synthesis of related compounds like 2-chloro-5-chloromethyl thiazole often serves as a precursor step in the development of more complex molecules. These synthetic pathways typically involve multi-step reactions, including cyclization and chlorination processes.

The Path Forward: A Call for Further Investigation

The limited availability of public data on **2-Chlorothiazole-5-thiol** presents both a challenge and an opportunity. It underscores the vastness of chemical space and the potential for novel discoveries. For researchers in drug development and chemical synthesis, this compound represents a largely unexplored entity.

Future research efforts could focus on:

- **De novo Synthesis and Characterization:** The development and publication of a robust synthetic protocol for **2-Chlorothiazole-5-thiol** would be a significant contribution. Subsequent characterization using techniques such as NMR spectroscopy, mass spectrometry, and X-ray crystallography would provide foundational data.
- **Screening for Biological Activity:** Once a reliable synthetic route is established, the compound could be screened against various biological targets to identify potential therapeutic applications.
- **Computational Modeling:** In the absence of experimental data, computational studies could predict the physicochemical properties and potential biological activities of **2-Chlorothiazole-5-thiol**, guiding future experimental work.

In conclusion, while a detailed technical guide on **2-Chlorothiazole-5-thiol** cannot be constructed from the currently available public information, its fundamental identifiers have

been established. The scarcity of further data highlights an area ripe for new scientific inquiry, offering a blank slate for researchers to make their mark in the field of heterocyclic chemistry.

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